

Essential Safety and Handling Guide for Ampelopsin F (Dihydromyricetin)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ampelopsin F*

Cat. No.: *B15594484*

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Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety, handling, and disposal information for **Ampelopsin F**, also known as Dihydromyricetin. Given that **Ampelopsin F** is a synonym for Dihydromyricetin, this information is based on the available Safety Data Sheets (SDS) for Dihydromyricetin (CAS No. 27200-12-0).^{[1][2][3]} It is imperative to handle this substance with caution in a controlled laboratory setting.

Quantitative Data Summary

Due to the nature of the substance, a conservative approach to safety is strongly recommended. The following table summarizes key information from safety data sheets.

Parameter	Value/Information	Source(s)
Chemical Name	(2R,3R)-3,5,7-trihydroxy-2-(3,4,5-trihydroxyphenyl)-2,3-dihydrochromen-4-one	[1]
Synonyms	Ampelopsin, (+)-Ampelopsin, (+)-Dihydromyricetin	[1][2]
CAS Number	27200-12-0	[1][2][3]
Molecular Formula	C15H12O8	[1]
Molecular Weight	320.25 g/mol	[1]
Appearance	White to beige powder	[2]
Primary Hazards	Toxic, Moderate to severe skin and eye irritant. May cause respiratory irritation.[1][3]	[1][3]
Solubility	DMSO: ≥5mg/mL (warmed)	[2]

Experimental Protocols: Safe Handling and Disposal

The following protocols provide detailed step-by-step guidance for the safe handling and disposal of **Ampelopsin F**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure when handling **Ampelopsin F**. The following PPE is mandatory:

- **Eye Protection:** Tightly fitting chemical safety goggles are essential to prevent eye contact.[4] For tasks with a splash hazard, a face shield must be worn in addition to goggles.[4][5]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene rubber gloves, are required.[6] Given the lack of specific permeability data for **Ampelopsin F**, consider double-gloving for enhanced protection.

- **Body Protection:** A lab coat or a chemical-resistant apron should be worn. For larger quantities or when there is a significant risk of exposure, a disposable coverall is recommended.[4][7]
- **Respiratory Protection:** Handling should be performed in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available or if generating dust is likely, a respirator with a particulate filter is necessary.[4]
- **Footwear:** Sturdy, closed-toe shoes are required.[7] For significant spill risks, chemical-resistant boots are recommended.[6]

Operational Plan for Handling Ampelopsin F

- **Preparation:**
 - Ensure all necessary PPE is available and in good condition.
 - Work within a designated area, such as a chemical fume hood, to minimize inhalation exposure.
 - Have an emergency plan and necessary spill control materials readily accessible.
- **Weighing and Aliquoting:**
 - Handle **Ampelopsin F** as a powder in a manner that minimizes dust generation.
 - Use a chemical fume hood or a ventilated balance enclosure for weighing.
 - If preparing solutions, add the powder to the solvent slowly to avoid splashing.
- **Experimental Use:**
 - Keep containers of **Ampelopsin F** closed when not in use.
 - Avoid direct contact with the skin, eyes, and clothing.
 - Wash hands thoroughly after handling, even if gloves were worn.

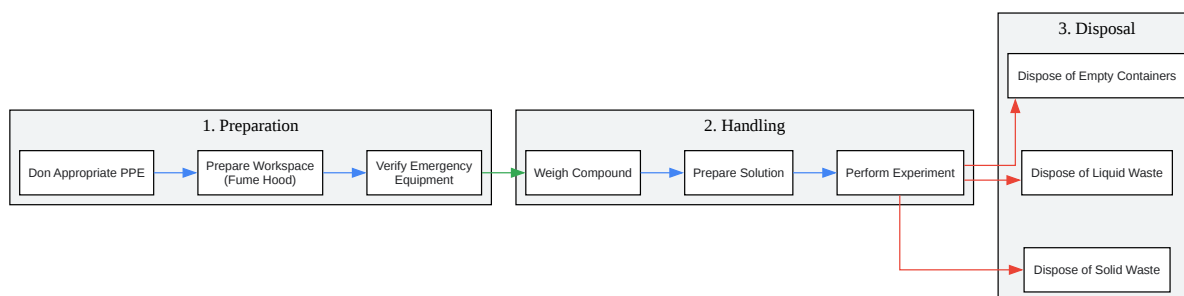
Disposal Plan

All waste containing **Ampelopsin F** must be treated as hazardous chemical waste.

- Solid Waste:
 - Contaminated materials such as gloves, weighing papers, and disposable lab coats should be collected in a designated, labeled hazardous waste container.
- Liquid Waste:
 - Solutions containing **Ampelopsin F** should be collected in a separate, clearly labeled hazardous waste container.
 - Do not dispose of **Ampelopsin F** solutions down the drain.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous liquid waste.
 - Follow your institution's guidelines for the disposal of empty, rinsed chemical containers.

Visual Workflow for Handling Ampelopsin F

The following diagram illustrates the standard operating procedure for the safe handling of **Ampelopsin F**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **Ampelopsin F**.

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